

CL-82198 solubility and preparation of stock solutions

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Compound of Interest

Compound Name: *cl-82198*

Cat. No.: *B7854478*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and preparation of stock solutions for **CL-82198**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a high-concentration stock solution of **CL-82198**?

For a high-concentration stock solution, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **CL-82198** is soluble in DMSO at concentrations up to 100 mg/mL.^{[1][2][3]} To achieve this concentration, ultrasonication may be necessary to facilitate dissolution.^{[1][2][3]} It is also advised to use a fresh, anhydrous grade of DMSO, as its hygroscopic nature can negatively impact the solubility of the compound.^[3]

Q2: Can I dissolve **CL-82198** in aqueous solutions?

Yes, **CL-82198** is soluble in water. Some suppliers indicate a solubility of up to 25 mg/mL in water.

Q3: Is **CL-82198** soluble in ethanol?

The solubility of **CL-82198** in 100% ethanol is not explicitly stated in the available documentation from major suppliers. While it may have some solubility in ethanol, for reliable

and reproducible concentrations, DMSO or water are the recommended primary solvents for creating stock solutions.

Q4: How should I prepare **CL-82198** for in vivo studies?

For in vivo administration, **CL-82198** can be formulated in various solvent systems to ensure its solubility and bioavailability. A common approach involves first dissolving the compound in a small amount of DMSO and then diluting it with other vehicles. One such formulation includes 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[3] Another option is a mixture of 10% DMSO and 90% corn oil.[3] These formulations can achieve a clear solution with a solubility of at least 2.5 mg/mL.[3]

Q5: What are the recommended storage conditions for **CL-82198**?

- Solid Compound: Store the powdered form of **CL-82198** at -20°C for long-term storage (up to 3 years).[1][2]
- Stock Solutions: Aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving CL-82198	The compound may not be fully soluble at the desired concentration without assistance.	Use ultrasonication to aid dissolution, particularly for high concentrations in DMSO.[1][2][3] Gentle warming can also be applied, but be cautious of potential compound degradation.
Precipitation in Stock Solution	The solution may be supersaturated, or the solvent may have absorbed moisture (especially DMSO).	Ensure you are using fresh, anhydrous DMSO.[3] If precipitation occurs upon cooling, try preparing a slightly lower concentration. Always ensure the solution is clear before use.
Cloudiness in in vivo Formulation	Improper mixing of the solvent components.	Add and mix each solvent component sequentially and thoroughly to ensure a homogenous solution.[3] For example, in the PEG300/Tween-80 formulation, dissolve the CL-82198 in DMSO first before adding the other components.

Data Presentation

Solubility Data

Solvent	Concentration	Notes
DMSO	100 mg/mL (330.72 mM)[1][2] [3]	Ultrasonication may be required.[1][2][3]
Water	25 mg/mL	
Ethanol	Not Specified	Data not provided in available documentation.

In Vivo Formulation Solubility

Formulation	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[3]

Storage Conditions

Form	Temperature	Duration
Solid	-20°C	3 years[1][2]
Stock Solution	-80°C	2 years[3]
Stock Solution	-20°C	1 year[3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

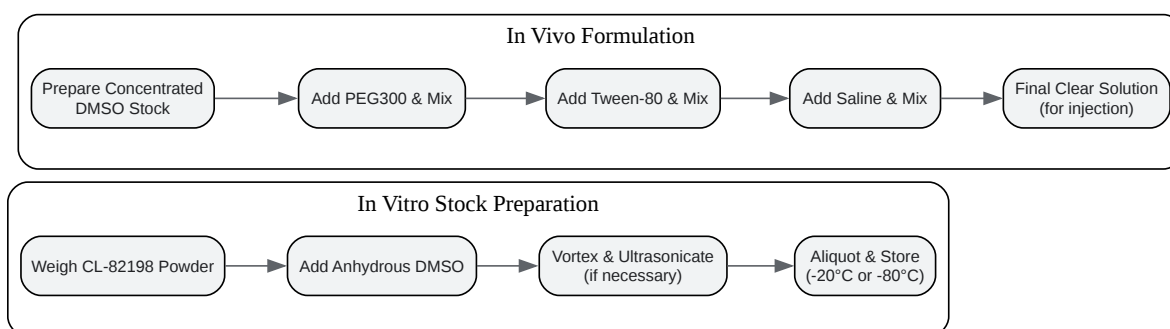
- **Weighing:** Accurately weigh the required amount of **CL-82198** powder. For example, for 1 mL of a 100 mM solution (assuming a molecular weight of 302.37 g/mol), you would need 30.24 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **CL-82198** powder.

- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, place the vial in an ultrasonic bath until the solution is clear.
- Storage: Aliquot the stock solution into single-use vials and store at -80°C or -20°C.

Protocol 2: Preparation of an in vivo Formulation (PEG300/Tween-80 Method)

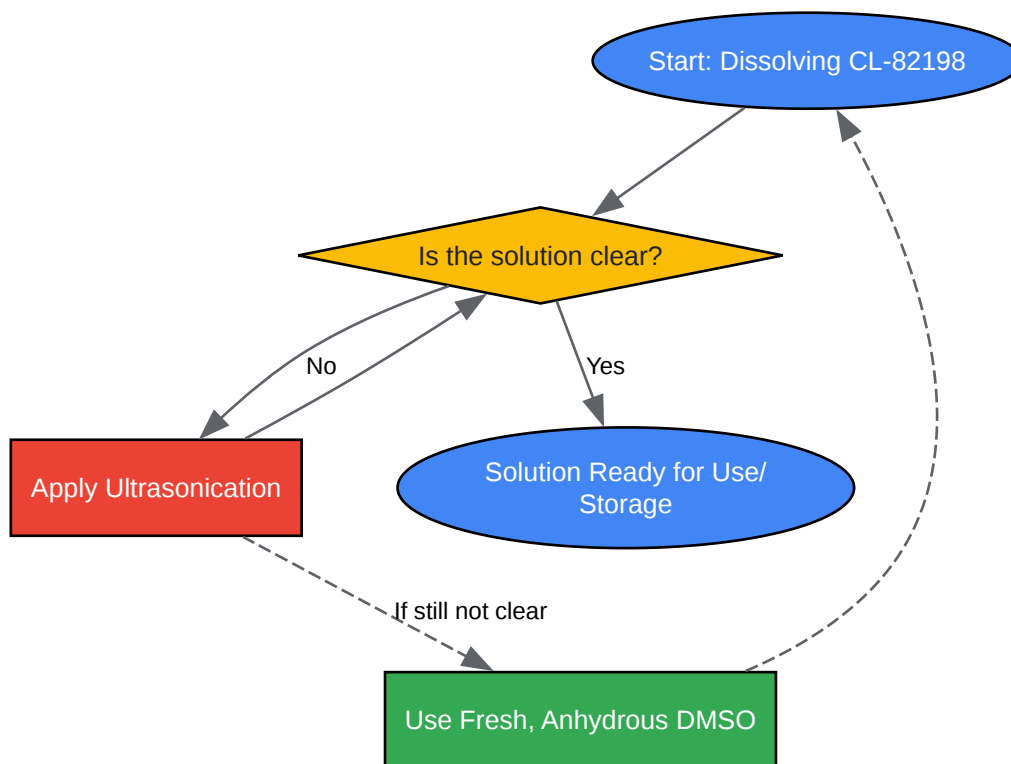
- Initial Dissolution: Prepare a concentrated stock solution of **CL-82198** in DMSO (e.g., 25 mg/mL).
- Dilution with PEG300: In a sterile tube, add the required volume of the DMSO stock solution. To this, add 4 volumes of PEG300 (relative to the initial DMSO volume) and mix thoroughly until the solution is clear.
- Addition of Tween-80: Add 0.5 volumes of Tween-80 (relative to the initial DMSO volume) and mix until clear.
- Final Dilution with Saline: Add 4.5 volumes of sterile saline (relative to the initial DMSO volume) to reach the final desired concentration and volume. Mix thoroughly. The final solution should be clear.

Visualizations



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Caption: Workflow for preparing **CL-82198** stock solutions.



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Caption: Troubleshooting logic for dissolving **CL-82198**.

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